

Application Notes and Protocols for High-Efficiency PBDB-T-SF Solar Cells

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Compound of Interest

Compound Name: *Pbdb-T-SF*

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These application notes provide a detailed guide to the fabrication and characterization of high-efficiency organic solar cells (OSCs) based on the donor polymer **PBDB-T-SF**. The protocols described herein cover both conventional and inverted device architectures, utilizing various common acceptor materials.

Core Concepts in PBDB-T-SF Solar Cell Architecture

PBDB-T-SF is a popular donor polymer in the field of organic photovoltaics due to its favorable electronic and morphological properties.[1] High power conversion efficiencies (PCEs) have been achieved by pairing **PBDB-T-SF** with both fullerene and non-fullerene acceptors.[2][3] The device architecture, whether conventional or inverted, plays a crucial role in optimizing charge extraction and overall performance.

A conventional architecture typically consists of an indium tin oxide (ITO) anode, a hole transport layer (HTL), the **PBDB-T-SF**-based active layer, an electron transport layer (ETL), and a low work function metal cathode. In contrast, an inverted architecture reverses the charge collection sequence, with ITO serving as the cathode, followed by an ETL, the active

layer, an HTL, and a high work function metal anode.[4][5] The choice of architecture can influence device stability and performance depending on the specific materials used.

Data Presentation: Performance Parameters

The following tables summarize the performance of **PBDB-T-SF** based solar cells with different acceptors and device architectures. These values are representative of high-performing devices reported in the literature.

Acceptor	Architecture	Additive	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
ITIC	Inverted	0.5% DIO	0.88	17.5	72.0	11.1
ITIC-M	Inverted	5% DIO	0.916	16.88	65.33	10.20[6]
INTIC	Conventional	1% CN	0.84	19.42	67.89	11.08[3]
N2200	Conventional	p-Anisaldehyde	-	-	-	7.24[7]
PC71BM	Inverted	-	0.83	10.22	53.5	4.49[2]

Table 1: Device Performance of **PBDB-T-SF** Based Solar Cells. Voc: Open-circuit voltage, Jsc: Short-circuit current density, FF: Fill factor, PCE: Power conversion efficiency, DIO: 1,8-diiodooctane, CN: 1-chloronaphthalene.

Experimental Protocols

The following are detailed protocols for the fabrication of high-efficiency **PBDB-T-SF** based organic solar cells.

Substrate Preparation (for both architectures)

- Patterned indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath.

- The cleaning process involves sequential sonication in detergent, deionized water, acetone, and isopropanol for 15-20 minutes each.[8]
- After sonication, the substrates are dried with a stream of nitrogen gas.
- Immediately before use, the substrates are treated with UV-ozone for 15-20 minutes to improve the work function and remove any residual organic contaminants.[8][9]

Device Fabrication: Inverted Architecture (e.g., PBDB-T-SF:ITIC)

This protocol describes the fabrication of an inverted solar cell with the structure: ITO / ZnO / **PBDB-T-SF:ITIC** / MoO₃ / Ag.

- Electron Transport Layer (ETL) Deposition:
 - A zinc oxide (ZnO) precursor solution is prepared.
 - The filtered ZnO precursor is spin-coated onto the pre-cleaned ITO substrates at 3000 rpm for 40 seconds.[8]
 - The substrates are then annealed in air at 200°C for 20 minutes to form a uniform ZnO layer.[8]
 - The substrates are transferred into a nitrogen-filled glovebox.
- Active Layer Deposition:
 - Prepare a blend solution of **PBDB-T-SF** and ITIC (e.g., 1:1 weight ratio) in a suitable solvent like chlorobenzene at a total concentration of 20 mg/mL.[8]
 - Add a processing additive, such as 0.5% (v/v) 1,8-diiodooctane (DIO), to the blend solution to optimize the active layer morphology.[10]
 - Stir the solution at an elevated temperature (e.g., 60°C) for several hours to ensure complete dissolution.

- Spin-coat the active layer solution onto the ZnO layer at a speed of 1100 rpm for 60 seconds to achieve a thickness of approximately 100 nm.[\[8\]](#)
- Anneal the active layer at 160°C for 10 minutes.[\[8\]](#)
- Hole Transport Layer (HTL) and Electrode Deposition:
 - Thermally evaporate a thin layer of Molybdenum trioxide (MoO_3) (e.g., 6 nm) on top of the active layer under high vacuum (e.g., 2×10^{-4} Pa).[\[8\]](#)
 - Finally, thermally evaporate a silver (Ag) electrode (e.g., 100 nm) to complete the device.[\[8\]](#)

Device Fabrication: Conventional Architecture (e.g., PBDB-T-SF:INTIC)

This protocol outlines the fabrication of a conventional solar cell with the structure: ITO / PEDOT:PSS / **PBDB-T-SF**:INTIC / PFN-Br / Ag.

- Hole Transport Layer (HTL) Deposition:
 - Spin-coat a filtered aqueous solution of PEDOT:PSS onto the pre-cleaned ITO substrates.
 - Anneal the substrates at 150°C for 10 minutes in air.[\[9\]](#)
 - Transfer the substrates into a nitrogen-filled glovebox.
- Active Layer Deposition:
 - Prepare a blend solution of **PBDB-T-SF** and INTIC in a suitable solvent.
 - A processing additive like 1-chloronaphthalene (CN) may be used to optimize performance.[\[3\]](#)
 - Spin-coat the active layer solution onto the PEDOT:PSS layer.
 - Anneal the active layer under optimized conditions.

- Electron Transport Layer (ETL) and Electrode Deposition:
 - Spin-coat a solution of an electron transport material, such as PFN-Br, on top of the active layer.
 - Finally, thermally evaporate a silver (Ag) electrode to complete the device.

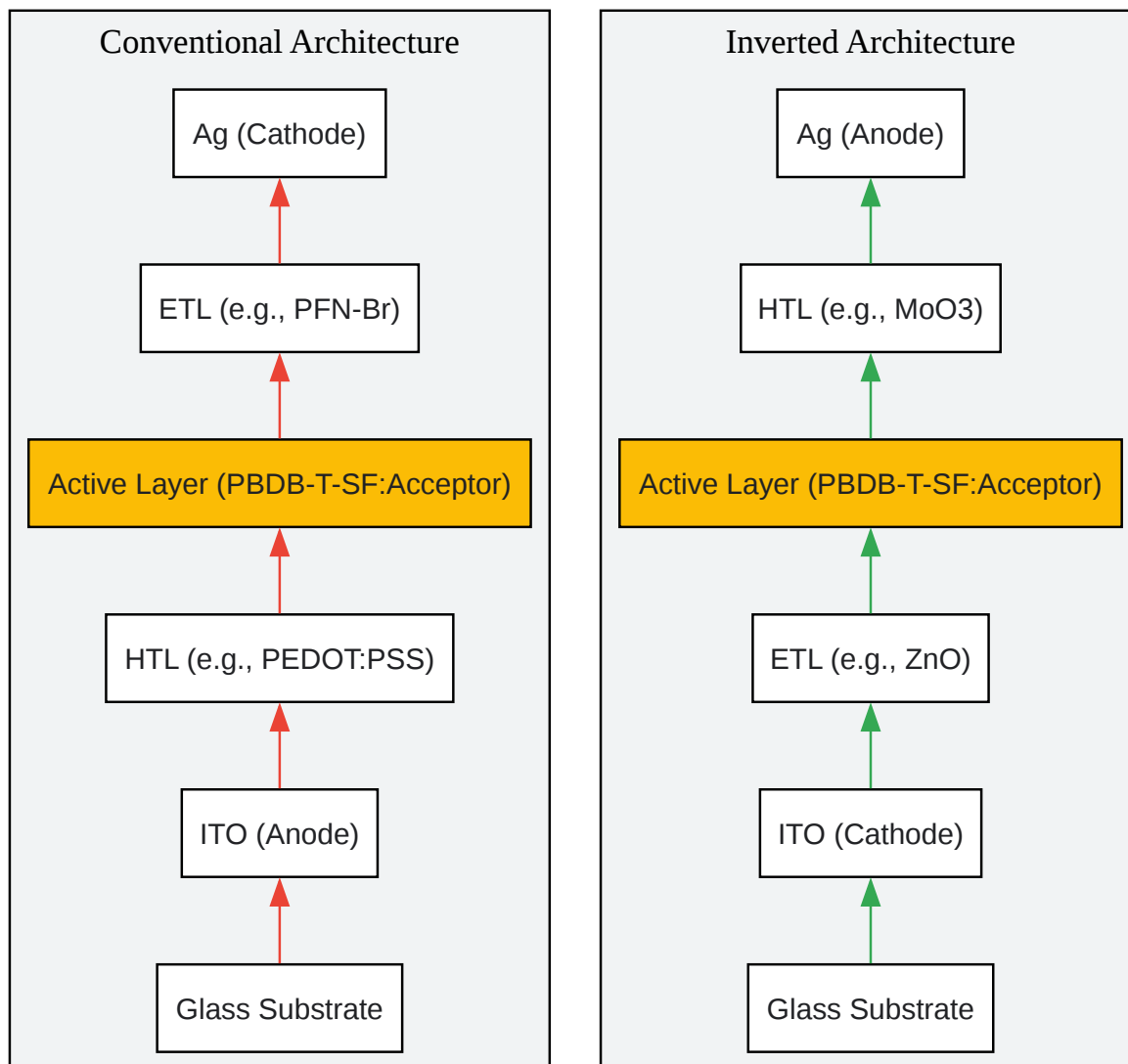
Characterization Protocol: Current Density-Voltage (J-V) Measurement

The photovoltaic performance of the fabricated devices is characterized by measuring their current density-voltage (J-V) characteristics.

- Illumination Source:
 - Use a solar simulator with a light intensity of 100 mW/cm², calibrated to the AM 1.5G spectrum.[\[6\]](#)
- Measurement Setup:
 - A source measure unit (e.g., Keithley 2400) is used to apply a voltage bias to the solar cell and measure the resulting current.[\[6\]](#)
- Procedure:
 - The J-V scan is typically performed from a reverse bias to a forward bias.
 - From the J-V curve, the key performance parameters are extracted: open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE).[\[11\]](#)[\[12\]](#)

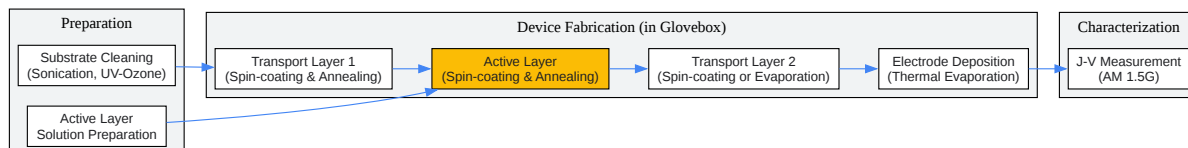
Visualizations

The following diagrams illustrate the device architectures and a general experimental workflow.



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Figure 1. Conventional and Inverted Device Architectures.



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Figure 2. General Experimental Workflow for Device Fabrication.

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